

An In-depth Technical Guide to 3-Bromo-2-(chloromethyl)pyridine

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Compound of Interest

Compound Name: 3-Bromo-2-(chloromethyl)pyridine

Cat. No.: B053696

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This guide provides a comprehensive overview of the molecular structure, weight, and other key chemical properties of **3-Bromo-2-(chloromethyl)pyridine**, a heterocyclic compound relevant to researchers and professionals in drug development and pharmaceutical sciences.

Physicochemical Properties and Identifiers

The following table summarizes the key quantitative data for **3-Bromo-2-(chloromethyl)pyridine**. This compound is classified as a pharmaceutical intermediate, specifically a bromopyridine derivative.[\[1\]](#)

Property	Value	Source
Molecular Weight	206.47 g/mol	[1][2]
Molecular Formula	C ₆ H ₅ BrClN	[1][2][3]
CAS Number	122851-69-8	[1][2][3]
Melting Point	46-46.5 °C	[1]
Boiling Point	237.9 ± 25.0 °C (at 760 Torr)	[1]
Density	1.631 ± 0.06 g/cm ³ (at 20 °C)	[1]
Solubility	Slightly soluble (3.7 g/L at 25 °C)	[1]
Purity	95%	[2]
SMILES	<chem>BrC=1C(=NC=CC1)CCl</chem>	[2][4]
InChI	InChI=1S/C6H5BrClN/c7-5-2-1-3-9-6(5)4-8/h1-3H,4H2	[4]
InChIKey	FGRPSQGAABFCHF-UHFFFAOYSA-N	[4]

Methodologies

The experimental data for certain physical properties are based on calculations and published literature.

- Synthesis Protocol: A detailed experimental protocol for the synthesis of **3-Bromo-2-(chloromethyl)pyridine** is described in the scientific literature. The primary reference for its preparation is:

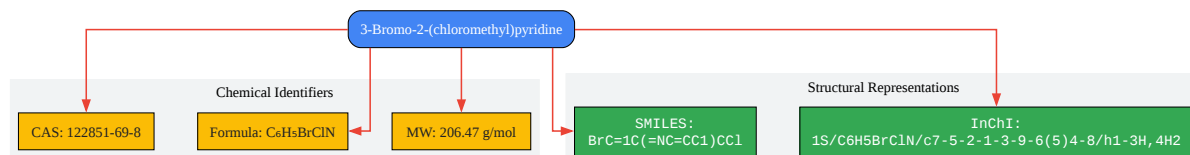
“

Katz, Ruth B.; *Tetrahedron* 1989, Vol. 45(6), pp. 1801-14.[1]

- Computational Data: Properties such as solubility, density, boiling point, and flash point have been calculated using Advanced Chemistry Development (ACD/Labs) Software V11.02.[1]

Structural and Identification Overview

The logical relationship between the compound and its primary identifiers is crucial for accurate documentation and research. The following diagram illustrates this relationship, connecting the common name to its empirical formula, molecular weight, and standard chemical identifiers.



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References

- 1. CAS # 122851-69-8, 3-Bromo-2-(chloromethyl)pyridine - chemBlink [www.chemblink.com]

- 2. 3-bromo-2-(chloromethyl)pyridine;CAS No.:122851-69-8 [chemshuttle.com]
- 3. 3-Bromo-2-(chloromethyl)pyridine | [frontierspecialtychemicals.com]
- 4. PubChemLite - 3-bromo-2-(chloromethyl)pyridine (C6H5BrClN) [pubchemlite.lcsb.uni.lu]
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